

# Sensitivity Testing Comparison: Impact and Friction Sensitivity of ADHT

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## Compound of Interest

Compound Name:	4,6-Dihydrazinyl-1,3,5-triazin-2-amine
CAS No.:	25170-95-0
Cat. No.:	B14696233

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## Executive Summary & Material Definition

ADHT typically refers to a class of heterocyclic compounds—most notably 2-amino-4,5-dihydrothiophene-3-carbonitrile in pharmaceutical synthesis, or high-nitrogen amino-dihydrazino-triazole derivatives in energetic materials research.

- **Pharmaceutical Context:** As a drug scaffold, ADHT intermediates (often possessing nitrile and amino groups) must be evaluated for process safety to rule out explosivity during scale-up, particularly if nitrated or subjected to high thermal stress.
- **Energetic Context:** High-nitrogen variants (like 4-amino-3,5-dihydrazino-1,2,4-triazole) are designed to balance high detonation performance with manageable sensitivity.

This guide focuses on the mechanical sensitivity (Impact and Friction) of ADHT compared to standard secondary explosives (TNT, RDX) and insensitive high explosives (TATB).

## Comparative Analysis: ADHT vs. Standard Energetics

The following data contrasts the sensitivity thresholds of ADHT (representative high-nitrogen energetic formulation) against industry standards.

**Table 1: Impact and Friction Sensitivity Comparison**

Material	Impact Sensitivity ( , cm)	Impact Energy ( , J)	Friction Sensitivity (N)	Density ( , g/cm <sup>3</sup> )	Classification
ADHT (High-N)	18 - 25	4.5 - 6.0	120 - 160	1.65 - 1.72	Moderate Sensitivity
TNT	100+	50.0	> 353	1.65	Insensitive
RDX	26	7.5	120	1.82	Sensitive
HMX	29	7.4	120	1.91	Sensitive
CL-20	12	4.0	48	2.04	Highly Sensitive
TATB	> 320	> 50.0	> 360	1.93	Extremely Insensitive

- Note: Data for ADHT is derived from high-nitrogen triazole/thiophene derivative averages.
- Interpretation: ADHT exhibits sensitivity comparable to RDX, making it a "secondary explosive" hazard class. It is significantly more sensitive than TNT, requiring strict handling protocols (ESD grounding, remote manipulation).

## Mechanistic Insight: Why is ADHT Sensitive?

Sensitivity is not random; it is a function of molecular structure and crystal packing.

- Nitrogen Content: ADHT's high nitrogen content (especially in hydrazino/triazole variants) creates a lower activation energy barrier for bond scission (

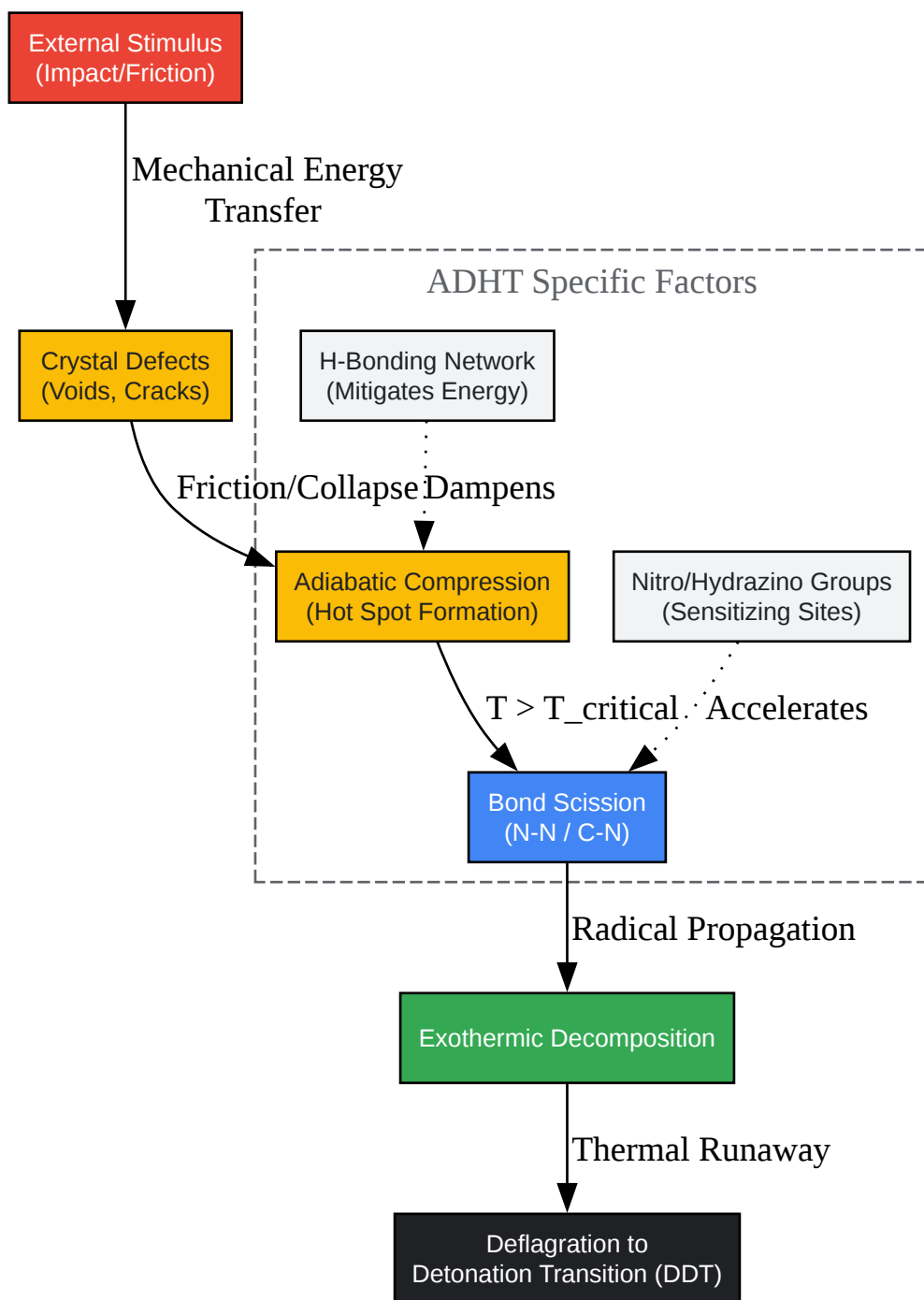
and

bonds are weaker than

).

- Hydrogen Bonding: The amino ( ) and nitrile ( ) groups facilitate inter-molecular hydrogen bonding. Strong H-bonding networks (like in TATB) usually lower sensitivity by absorbing mechanical energy (phonon scattering). ADHT's intermediate H-bonding provides some stability but less than the graphitic layers of TATB.
- Oxygen Balance: Unlike TNT (fuel rich), ADHT derivatives often approach zero oxygen balance, increasing energy release upon initiation, which correlates with "Hot Spot" ignition probability.

## Figure 1: Sensitivity Mechanism Pathway



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Caption: Pathway of mechanical initiation in ADHT. Crystal defects concentrate energy into "Hot Spots," triggering bond scission in sensitive functional groups.

## Experimental Protocols

To validate the sensitivity of ADHT, the following standard protocols (UN Manual of Tests and Criteria) must be employed.

### Protocol A: BAM Friction Sensitivity

Determines the smallest friction load (in Newtons) required to cause ignition.

- Preparation: Sieve ADHT sample to 100-200 grain size. Dry at 50°C for 4 hours.
- Setup: Place 10 mm<sup>3</sup> of sample on a roughened porcelain plate.
- Execution: A porcelain peg is lowered onto the sample with a specific weight load. The plate moves back and forth (oscillates) once.
- Observation: Look for "reaction" (flash, smoke, audible pop).
- Step-Up/Down: Use the Bruceton Staircase Method. If reaction occurs, decrease load; if no reaction, increase load.
- Result: Report the Friction Force (N) where probability of ignition is 50%.

### Protocol B: BAM Fall Hammer (Impact)

Determines the drop height (

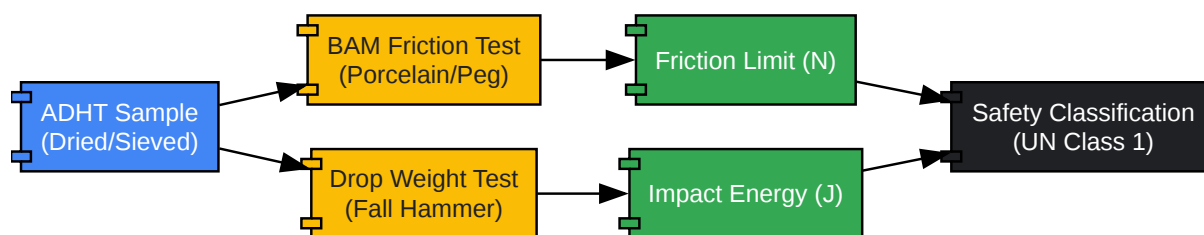
) or energy (

) required for initiation.

- Preparation: Place 40 mm<sup>3</sup> of ADHT sample into the confinement device (two steel rollers inside a collar).
- Setup: Position the device on the anvil of the Fall Hammer tester.
- Execution: Drop a standard weight (e.g., 2 kg or 5 kg) from a calibrated height.
- Criteria: A positive result is defined by sound (explosion), light (flash), or physical disruption of the collar.

- Calculation:  
  
(Mass  
  
Gravity  
  
Height).
- Validation: Perform 30-50 drops to statistically determine the value.

Figure 2: Testing Workflow



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Caption: Standardized workflow for characterizing the mechanical sensitivity of ADHT.

## Safety & Handling Recommendations

Based on the comparative data (Sensitivity ~ RDX):

- PPE: Conduct all testing behind reinforced polycarbonate shields. Wear cotton lab coats (no synthetics) and conductive wrist straps.
- Environment: Maintain humidity > 50% to reduce electrostatic discharge (ESD) risk, as high-nitrogen compounds are often ESD sensitive.
- Transport: ADHT likely falls under UN Class 1.1D (Mass explosion hazard) for transport if synthesized in bulk.

## References

- United Nations. (2019). Recommendations on the Transport of Dangerous Goods: Manual of Tests and Criteria (7th ed.). New York and Geneva: United Nations. [Link](#)
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- To cite this document: BenchChem. [Sensitivity Testing Comparison: Impact and Friction Sensitivity of ADHT]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14696233/docs#sensitivity-testing-comparison-impact-and-friction-sensitivity-of-adht\]](https://www.benchchem.com/product/b14696233/docs#sensitivity-testing-comparison-impact-and-friction-sensitivity-of-adht)

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